

# Essential Safety and Logistical Information for Handling 1,3-Dimethylcyclopentanol

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## Compound of Interest

Compound Name: 1,3-Dimethylcyclopentanol

Cat. No.: B094075

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Disclaimer: No specific Safety Data Sheet (SDS) for **1,3-Dimethylcyclopentanol** (CAS No. 19550-46-0) was located. The following guidance is based on the safety data of structurally similar compounds, namely cyclopentanol and 1,3-dimethylcyclopentane. It is imperative to handle **1,3-Dimethylcyclopentanol** with caution and to perform a risk assessment prior to use.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1,3-Dimethylcyclopentanol**. The procedural guidance herein is intended to establish safe laboratory practices and ensure proper disposal.

## Summary of Key Safety and Physical Data

Below is a compilation of known physical properties for **1,3-Dimethylcyclopentanol** and relevant safety data from its structural analogs.

Property	1,3-Dimethylcyclopentanol	1,3-Dimethylcyclopentane (Analog)	3-Methylcyclopentanol (Analog)
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O	C <sub>7</sub> H <sub>14</sub>	C <sub>6</sub> H <sub>12</sub> O
Molecular Weight	114.19 g/mol [1][2]	98.19 g/mol [3]	100.16 g/mol
Appearance	Colorless liquid[4]	Colorless liquid[3]	Not specified
Boiling Point	70 °C @ 20 Torr[2]	Not specified	Not specified
Flash Point	Not available	< 21 °C[3]	55 °C[5]
NFPA Flammability	Not available	Not available	2[5]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **1,3-Dimethylcyclopentanol**. The following table outlines the recommended PPE based on the hazards associated with analogous compounds.

Body Part	Recommended PPE
Eyes/Face	Tight-sealing safety goggles. A face shield should be worn in situations with a risk of splashing.
Skin/Body	A flame-retardant lab coat worn over clothing made of natural fibers (e.g., cotton). Wear appropriate protective gloves to prevent skin exposure.
Hands	Chemical-resistant gloves are mandatory. Based on general guidance for organic alcohols and alkanes, Nitrile or Neoprene gloves are recommended. Always inspect gloves for integrity before use.
Respiratory	Work should be conducted in a well-ventilated area or a chemical fume hood. If ventilation is insufficient or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge should be used.

## Operational Protocol for Handling 1,3-Dimethylcyclopentanol

The following step-by-step protocol is designed to ensure the safe handling of **1,3-Dimethylcyclopentanol** from preparation to disposal.

### 1. Preparation and Pre-Handling Check:

- Ensure that a chemical fume hood is operational and available.
- Verify that an emergency eyewash station and safety shower are accessible.
- Assemble all necessary PPE as detailed in the table above.
- Inspect all glassware and equipment for cracks or defects.
- Have appropriate spill cleanup materials (e.g., absorbent pads, sand) readily available.

### 2. Handling and Use:

- Conduct all work involving **1,3-Dimethylcyclopentanol** within a chemical fume hood.
- Ground all equipment to prevent static discharge, as the compound may be flammable.
- Use non-sparking tools.
- Avoid direct contact with skin and eyes.
- Keep containers tightly closed when not in use.
- Do not eat, drink, or smoke in the handling area.

### 3. Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
- Keep the container tightly closed and properly labeled.

### 4. Spills and Accidental Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Large Spills: Evacuate the area and contact emergency services.

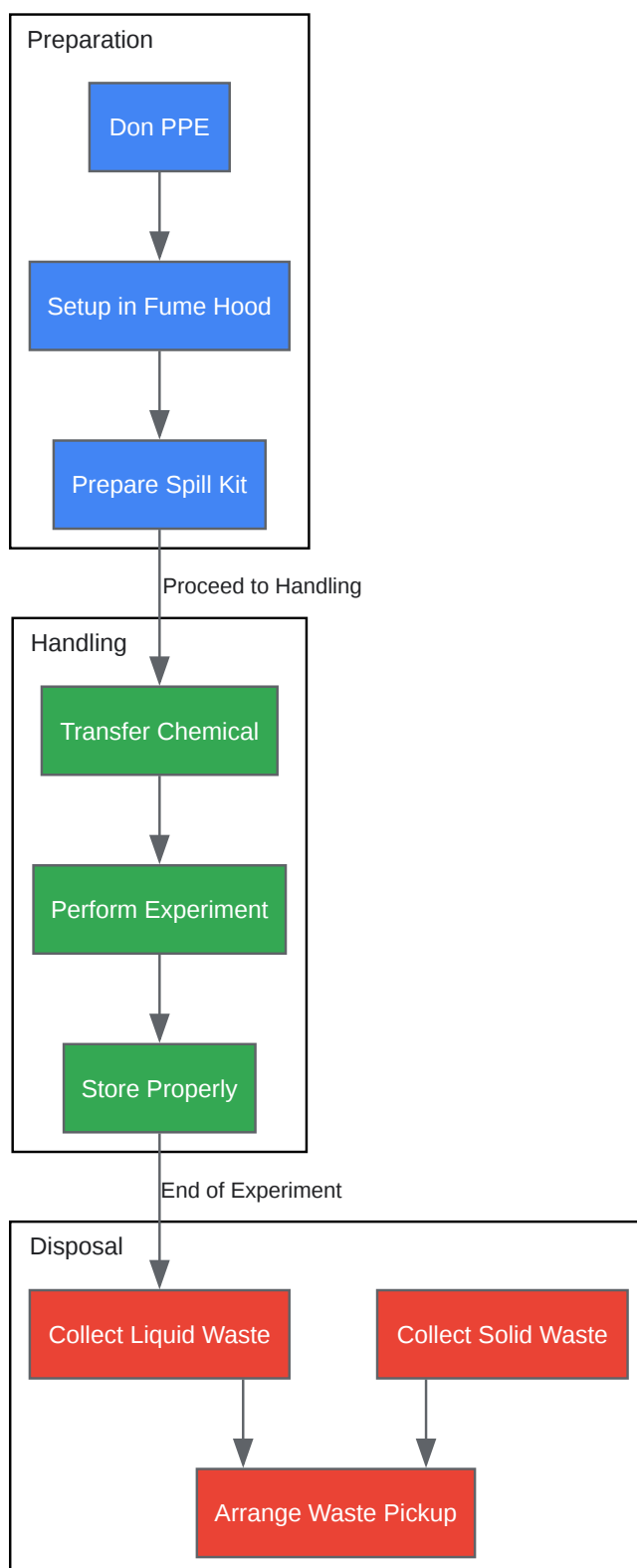
## Disposal Plan

All waste containing **1,3-Dimethylcyclopentanol** must be treated as hazardous waste.

- Waste Collection: Collect all liquid waste containing **1,3-Dimethylcyclopentanol** in a dedicated, labeled, and sealed container.
- Contaminated Materials: Any materials used for spill cleanup (absorbent pads, etc.) and contaminated PPE (gloves, etc.) should be placed in a sealed bag and disposed of as hazardous waste.
- Disposal Method: Arrange for the disposal of all hazardous waste through a licensed chemical waste disposal company. Do not pour down the drain.

## Experimental Workflow

The following diagram illustrates the logical flow for the safe handling and disposal of **1,3-Dimethylcyclopentanol**.



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